



An In-Depth Technical Guide to 4-Cyclohexyl-2methyl-2-butanol

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Compound of Interest

Compound Name: 4-Cyclohexyl-2-methyl-2-butanol

Cat. No.: B1590949

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This technical guide provides a comprehensive overview of **4-Cyclohexyl-2-methyl-2-butanol**, a synthetic fragrance ingredient. The document details its chemical identity, physicochemical properties, and established synthesis protocols, tailored for researchers, scientists, and professionals in drug development and the chemical industry.

Chemical Identity

IUPAC Name: 4-cyclohexyl-2-methylbutan-2-ol[1]

Synonyms: A variety of synonyms are used to identify this compound across different industries and databases.[2] These include:

- Coranol[1][2][3][4]
- 4-Cyclohexyl-2-methyl-2-butanol[1][5][6][7][8]
- 83926-73-2 (CAS Number)[1][2][5][8]
- Cyclohexanepropanol, alpha, alpha-dimethyl-[1][5][7][8]
- alpha,alpha-Dimethylcyclohexanepropanol[1][4][8]
- 4-cyclohexyl-2-methylbutan-2-ol[1][8]
- Cyclohexanepropanol, 2,2-dimethyl-[1][2][5][8]



- 2-Methyl-4-cyclohexylbutan-2-ol[1][4][7]
- UNII-HFL24LW6V5[1][8]
- EC 420-630-3[1][8]
- DTXSID9051402[1][8]

Physicochemical Properties

4-Cyclohexyl-2-methyl-2-butanol is a colorless, viscous liquid that may partially crystallize.[3] [5][6] It is characterized by a floral, spicy scent reminiscent of lily-of-the-valley and coriander.[2] [3][5][6] The compound is insoluble in water.[3] A summary of its key quantitative properties is presented below.

Property	Value	Source
Molecular Formula	C11H22O	[1][5][7]
Molecular Weight	170.29 g/mol	[1][7][8]
CAS Number	83926-73-2	[1][5][7]
Boiling Point	222.3 °C at 760 mmHg	[7]
Density	0.891 g/cm ³	[7]
Flash Point	94.5 °C	[7]
LogP	3.12	[7]
Vapor Pressure	0.024 hPa @ 20°C (est.)	[8]

Experimental Protocols for Synthesis

Two primary methods for the synthesis of **4-Cyclohexyl-2-methyl-2-butanol** have been documented. These protocols offer different approaches regarding reagent safety, cost-effectiveness, and scalability.

This classical laboratory-scale synthesis involves the reaction of a carboxylic acid derivative with an organometallic reagent.



Methodology:

- Acid Chloride Formation: 3-cyclohexylpropanoic acid is converted to its corresponding acid chloride. This is a standard procedure often employing reagents such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂).
- Reaction with Methyllithium: The resulting 3-cyclohexylpropanoyl chloride is then reacted with two molar equivalents of methyllithium (CH₃Li) in an appropriate anhydrous ether solvent (e.g., diethyl ether or tetrahydrofuran) at low temperatures.
- Aqueous Workup: The reaction is subsequently quenched and worked up using a dilute aqueous acid.[3][9][10]

Note: The use of methyllithium, a highly pyrophoric and reactive reagent, poses significant safety risks, particularly for large-scale production, and is economically less favorable.[9][10]

An economically more viable and industrially scalable process avoids the use of hazardous organolithium reagents.[9][10]

Methodology: Step a) Synthesis of 2-Methyl-4-phenyl-2-butanol:

- Styrene and isopropanol are reacted at an elevated temperature.
- The molar ratio of styrene to isopropanol is maintained in the range of 1:0.5 to less than 1:5.
 [9] This reaction yields the intermediate, 2-methyl-4-phenyl-2-butanol.[3][9][10]

Step b) Heterogeneously Catalyzed Hydrogenation:

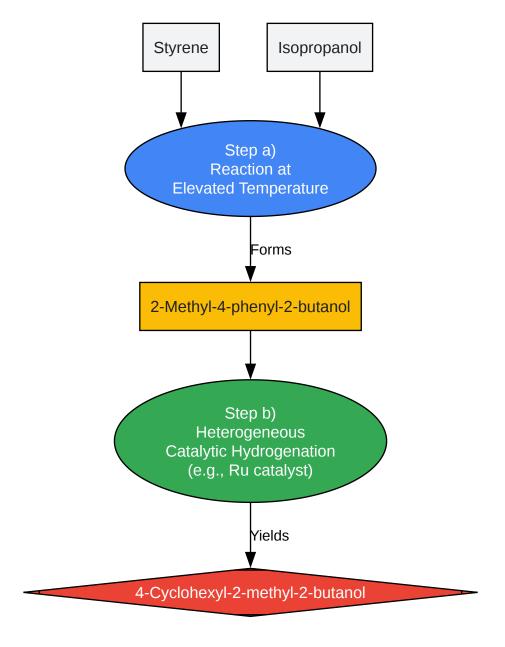
- The 2-methyl-4-phenyl-2-butanol obtained from the first step is subjected to heterogeneously catalyzed hydrogenation.
- A catalyst suitable for the ring hydrogenation of aromatics is employed. Catalysts based on ruthenium are effective for this transformation.[3] This step hydrogenates the phenyl group to a cyclohexyl group, yielding the final product, 4-cyclohexyl-2-methyl-2-butanol.[3][9][10]

This two-step process utilizes readily available and less hazardous starting materials, making it more suitable for industrial-scale synthesis.[10]



Visualized Synthesis Pathway

The following diagram illustrates the logical workflow of the two-step industrial synthesis process.



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Caption: Industrial synthesis workflow for 4-Cyclohexyl-2-methyl-2-butanol.



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